

Personal protective equipment for handling 2-Amino-4-chlorophenol

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Compound of Interest

Compound Name: 2-Amino-4-chlorophenol

Cat. No.: B047367

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Essential Safety and Handling Guide for 2-Amino-4-chlorophenol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Amino-4-chlorophenol**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Chemical Profile and Hazards

2-Amino-4-chlorophenol is a light brown crystalline solid or powder.^{[1][2]} It is recognized as a hazardous substance, primarily harmful if swallowed.^[3] Inhalation of this substance can interfere with the blood's ability to carry oxygen, leading to methemoglobinemia, which is characterized by headache, dizziness, and a bluish discoloration of the skin and lips.^[1] High-level exposure can result in severe breathing difficulties, collapse, and even death.^[1] While it may burn, it does not ignite readily.^[1] It is also considered a possible carcinogen.^{[2][4]}

Quantitative Data Summary

Property	Value	Reference
CAS Number	95-85-2	[3]
Molecular Formula	C ₆ H ₆ ClNO	[2]
Molecular Weight	143.57 g/mol	[5]
Appearance	Light brown crystalline solid/powder	[1][2]
Oral LD50 (Rat)	690 mg/kg	[3]
Water Solubility	3 g/L at 25°C	[3]
Melting Point	136-141 °C	[5]
Occupational Exposure Limits	Not established	[1]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential when working with **2-Amino-4-chlorophenol**. The following protocol outlines the key steps from preparation to disposal.

Preparation and Engineering Controls

- Designated Area: All work with **2-Amino-4-chlorophenol** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[2]
- Ventilation: Ensure adequate local exhaust ventilation at the point of chemical release.[1]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[1]
- Gather Materials: Before starting, ensure all necessary PPE, spill cleanup materials, and labeled waste containers are available.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

- **Hand Protection:** Wear compatible chemical-resistant gloves. It is crucial to inspect gloves for any damage before use.[6]
- **Eye and Face Protection:** Use government-approved safety goggles and a face shield to protect against splashes and dust.[6][7]
- **Respiratory Protection:** In the absence of adequate local exhaust ventilation, a NIOSH/MSHA-approved respirator is required.[1][7] For powder handling, a dust mask (type N95 or equivalent) is recommended.[5]
- **Protective Clothing:** A lab coat or chemical-resistant suit, along with closed-toe shoes, should be worn to prevent skin contact.[1][6] Contaminated clothing should be removed promptly and not taken home.[1]

Handling and Experimental Procedure

- **Avoid Dust Formation:** When handling the solid form, use methods that minimize dust generation, such as a wet method or a vacuum for cleanup instead of dry sweeping.[1]
- **Personal Hygiene:** Do not eat, drink, or smoke in the handling area.[1] Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[3]
- **Incompatibilities:** Store **2-Amino-4-chlorophenol** away from oxidizing agents (like perchlorates, peroxides, and nitrates), iron, and moisture.[1] Keep containers tightly closed in a cool, well-ventilated area.[1][7]

Emergency Procedures

- **Spills:**
 - Evacuate non-essential personnel from the spill area.[1]
 - Wearing appropriate PPE, gently cover the spilled powder to minimize dust. A light mist of water can also help settle the dust.[6]
 - Collect the material using a scoop or dustpan and place it into a sealed, labeled container for hazardous waste disposal.[1]

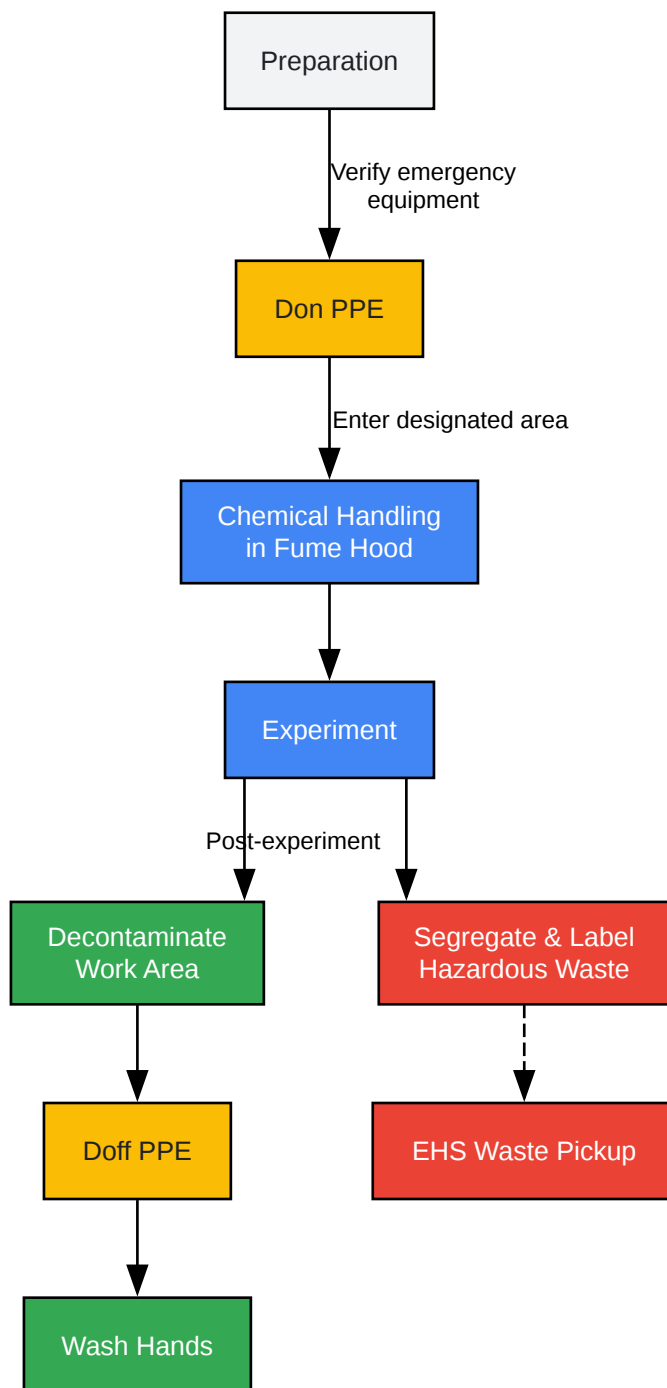
- Ventilate the area after cleanup is complete.[1]
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[2]
Remove contaminated clothing.
 - Eye Contact: Rinse eyes cautiously with water for at least 15 minutes, including under the eyelids.[7] Seek immediate medical attention.[7]
 - Inhalation: Move the individual to fresh air.[3] If breathing is difficult, seek medical attention.
 - Ingestion: Rinse the mouth with water.[3] Call a poison control center or doctor immediately.[3][7]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and adhere to regulations.

- Waste Classification: **2-Amino-4-chlorophenol** is a halogenated organic compound and must be disposed of as hazardous waste.[5][8] Do not dispose of it down the drain.[9]
- Waste Collection:
 - Collect waste **2-Amino-4-chlorophenol** and any contaminated materials (e.g., gloves, absorbent pads) in a designated, compatible, and properly sealed container.[4][10]
 - Label the container clearly as "Hazardous Waste" and list the full chemical name, "**2-Amino-4-chlorophenol**." [7][10] Do not use abbreviations.
 - Store the waste container in a designated satellite accumulation area, segregated from incompatible materials.[11]
- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor for pickup and final disposal.[1] Follow all local, state, and federal regulations for hazardous waste disposal.[3]

Visual Workflow for Handling 2-Amino-4-chlorophenol



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Caption: Workflow for the safe handling of **2-Amino-4-chlorophenol**.

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